

INH154 solubility and solvent preparation

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Compound of Interest

Compound Name: INH154

Cat. No.: B2657980

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INH154 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **INH154** and the preparation of solvents for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **INH154** for in vitro studies?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **INH154** for in vitro experiments. It is crucial to use a fresh, anhydrous grade of DMSO, as the presence of moisture can significantly impact the solubility of the compound.[\[1\]](#)[\[2\]](#)

Q2: What is the solubility of **INH154** in common solvents?

A2: **INH154** exhibits high solubility in DMSO, moderate solubility in ethanol, and is practically insoluble in water.[\[2\]](#)[\[3\]](#) For detailed solubility data, please refer to the tables below.

Q3: How should I prepare **INH154** stock solutions?

A3: To prepare a stock solution, dissolve **INH154** powder in fresh, anhydrous DMSO to your desired concentration.[\[1\]](#) If the compound does not dissolve readily, gentle warming and/or sonication can be used to facilitate dissolution. For cell-based assays, it is recommended to prepare a stock solution at a concentration at least 1000 times higher than the final working concentration to minimize the final DMSO concentration in the culture medium.

Q4: How should I store **INH154** powder and stock solutions?

A4: **INH154** powder should be stored at -20°C for long-term stability (up to 3 years). Once dissolved in a solvent, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the stock solutions at -80°C for up to one year or at -20°C for up to one month.

Q5: I observed precipitation when diluting my **INH154** DMSO stock solution in an aqueous buffer. What should I do?

A5: This is a common issue due to the low aqueous solubility of **INH154**. Please refer to the Troubleshooting Guide below for detailed solutions.

Data Presentation: INH154 Solubility

Table 1: Solubility in Common Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	83.33	212.29	Sonication may be required. Use of hygroscopic DMSO can negatively impact solubility.
DMSO	79	201.26	Use fresh DMSO as moisture can reduce solubility.
DMSO	65	165.6	Sonication is recommended.
Ethanol	5	12.74	
Water	< 0.1 (Insoluble)	< 0.25	

Table 2: Formulations for In Vivo Studies

Formulation	Solubility (mg/mL)	Molar Equivalent (mM)	Preparation Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 6.25	≥ 15.92	Add solvents sequentially and mix thoroughly. Results in a clear solution.
5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	2.5	6.37	Requires sonication. Results in a suspended solution.
5% DMSO, 95% (20% SBE-β-CD in Saline)	2.5	6.37	Requires sonication. Results in a suspended solution.
10% DMSO, 90% Corn Oil	≥ 2.08	≥ 5.30	Mix evenly. If continuous dosing exceeds half a month, use this protocol with caution.
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	5	12.74	Sonication is recommended. Add solvents sequentially.

Experimental Protocols

Protocol 1: Preparation of **INH154** Stock Solution (10 mM in DMSO)

- Materials:
 - INH154** powder (Molecular Weight: 392.52 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:

1. Weigh out the required amount of **INH154** powder. For 1 mL of a 10 mM stock solution, you will need 3.925 mg.
2. Add the **INH154** powder to a sterile microcentrifuge tube.
3. Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 3.925 mg of **INH154**.
4. Vortex the tube until the powder is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution.
5. Visually inspect the solution to ensure there are no visible particles.
6. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
7. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Troubleshooting Guide: Precipitation Issues

Issue: My **INH154** solution precipitates after dilution in aqueous buffer.

This is a common problem due to the low solubility of many organic compounds in aqueous solutions.

Potential Causes and Solutions:

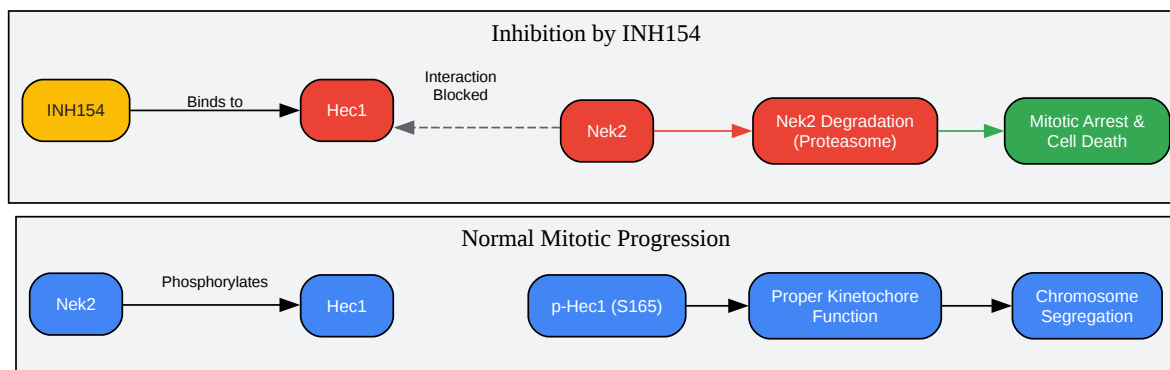
- Cause 1: High Final Concentration. The final concentration of **INH154** in your aqueous buffer may be above its solubility limit.
 - Solution: Reduce the final working concentration of **INH154**. Perform a concentration-response experiment to determine the optimal, non-precipitating concentration for your assay.
- Cause 2: High Percentage of Organic Solvent in the Final Solution. While DMSO is a good solvent for the stock solution, a high final concentration of DMSO can be toxic to cells and may still not be sufficient to keep the compound in solution when diluted in an aqueous medium.

- Solution 1: Decrease the volume of the stock solution added to the aqueous buffer. This can be achieved by preparing a more concentrated stock solution.
- Solution 2: Perform serial dilutions of your DMSO stock solution in DMSO first, and then add the final diluted DMSO solution to your aqueous buffer.
- Cause 3: Improper Mixing. Adding the DMSO stock directly and quickly to the aqueous buffer can cause localized high concentrations, leading to precipitation.
 - Solution: Add the **INH154** stock solution dropwise to the aqueous buffer while gently vortexing or stirring to ensure rapid and even dispersion.
- Cause 4: Temperature Differences. Mixing solutions at different temperatures can affect solubility.
 - Solution: Ensure that both the **INH154** stock solution and the aqueous buffer are at the same temperature before mixing.
- Cause 5: Buffer Composition. The pH and composition of your buffer can influence the solubility of the compound.
 - Solution: If possible, test the solubility of **INH154** in different buffer systems to find the most suitable one for your experiment.

Mandatory Visualization

INH154 Mechanism of Action: Disruption of the Hec1/Nek2 Interaction

INH154 is a potent inhibitor of the interaction between Hec1 (also known as NDC80) and Nek2 (NIMA-related kinase 2). This interaction is crucial for the proper function of the kinetochore and accurate chromosome segregation during mitosis. By binding to Hec1, **INH154** blocks the phosphorylation of Hec1 by Nek2. This disruption leads to the degradation of Nek2 through a proteasome-dependent pathway, ultimately resulting in mitotic arrest and cell death in cancer cells.



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Caption: Signaling pathway of **INH154** action.

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